

Topic: 2-Azido-N-phenylacetyl-butylamide for Click Chemistry Applications

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Compound of Interest

Compound Name: 2-Azido-N-phenylacetyl-butylamide

Cat. No.: B12048913

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Part 1: Application Note & Technical Overview

Molecule Profile & Mechanism of Action

- Compound Name: **2-Azido-N-phenylacetyl-butylamide**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Formula: C₁₂H₁₄N₄O₂
- Molecular Weight: 246.27 g/mol [\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Structural Class:
 - Azido Imide / Functionalized Amide
- Core Functionality:
 - Azido Group: A bioorthogonal handle positioned at the alpha-carbon of the butyryl chain. Its proximity to the carbonyl creates a specific steric environment that modulates reaction kinetics in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), reducing background reactivity compared to unhindered azides.

- **Phenylacetyl Moiety:** Provides a hydrophobic scaffold often used to mimic phenylalanine residues or target hydrophobic pockets in enzymes (e.g., deacetylases or proteases) during activity-based protein profiling (ABPP).
- **Imide/Amide Linkage:** The N-phenylacetyl-butylamide core serves as a cleavable or recognition-dependent backbone.

Key Applications

- **Fragment-Based Drug Discovery (FBDD):** Used as a "clickable" fragment to probe hydrophobic binding pockets. The phenyl ring provides binding affinity, while the azide allows rapid library assembly via click chemistry with alkyne-modified scaffolds.
- **Proteomics & Metabolic Labeling:** Acts as a small-molecule probe. Following cellular uptake or enzymatic processing, the azide handle enables the conjugation of fluorophores or affinity tags (e.g., Biotin-Alkyne) for visualization and enrichment.
- **Surface Functionalization:** Used to modify alkyne-terminated Self-Assembled Monolayers (SAMs) to introduce hydrophobic/aromatic character to surfaces.

Part 2: Experimental Protocols

Protocol A: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

Standard protocol for conjugating **2-Azido-N-phenylacetyl-butylamide** to a terminal alkyne-tagged protein or small molecule.

Reagents Required:

- **Azide:** **2-Azido-N-phenylacetyl-butylamide** (10 mM stock in DMSO).
- **Alkyne:** Target molecule with terminal alkyne (e.g., Propargyl-PEG-Biotin).
- **Catalyst:** $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ (50 mM in dH_2O).
- **Ligand:** THPTA (Tris(3-hydroxypropyl)triazolylmethyl)amine (100 mM in dH_2O). Note: THPTA prevents copper oxidation and protein precipitation.

- Reductant: Sodium Ascorbate (100 mM in dH₂O, freshly prepared).
- Buffer: PBS (pH 7.4) or HEPES (pH 7.5).

Step-by-Step Procedure:

- Preparation: Dilute the Alkyne-tagged target to 50 μM in PBS (50 μL final volume).
- Azide Addition: Add **2-Azido-N-phenylacetyl-butyramide** (1–5 equivalents relative to alkyne). For small molecules, use 1:1 stoichiometry; for proteins, use 5–10x excess.
- Catalyst Complexing: In a separate tube, premix CuSO₄ and THPTA in a 1:5 molar ratio (e.g., 1 μL CuSO₄ + 2.5 μL THPTA). Incubate for 2 minutes.
- Reaction Initiation: Add the Cu-THPTA complex to the reaction mixture (Final [Cu] = 1 mM).
- Activation: Add Sodium Ascorbate (Final concentration = 5 mM) to initiate the catalytic cycle.
- Incubation: Incubate at Room Temperature (25°C) for 1 hour in the dark.
- Quenching: Stop reaction by adding EDTA (10 mM final) or by desalting (for proteins).
- Analysis: Analyze via LC-MS (mass shift +246 Da) or Fluorescence (if using a fluorogenic alkyne).

Protocol B: Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

Copper-free protocol for live-cell or sensitive applications.

Reagents Required:

- Azide: **2-Azido-N-phenylacetyl-butyramide**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Cyclooctyne: DBCO-Acid or BCN-modified fluorophore.

Procedure:

- Dissolve **2-Azido-N-phenylacetyl-butylamide** in DMSO.
- Mix with DBCO-reagent in a 1:1.5 molar ratio in aqueous buffer (PBS + 10% DMSO to ensure solubility).
- Incubate at 37°C for 2–4 hours. Note: Steric bulk at the alpha-position of the butylamide may slow SPAAC kinetics compared to linear azides.
- Purify via HPLC.

Part 3: Visualization & Data

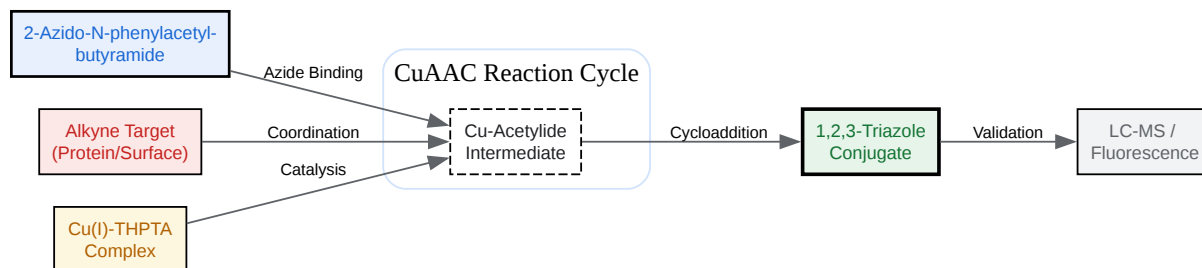
Reaction Kinetics Comparison

Impact of steric hindrance at the alpha-position on click reaction rates.

Azide Type	Substrate Structure	Relative CuAAC Rate	Relative SPAAC Rate	Specificity
Linear Azide	6-Azido-hexanamide	100% (Fast)	100% (Fast)	High
Alpha-Azide	2-Azido-N-phenylacetyl-butylamide	65% (Moderate)	40% (Slow)	Very High
Tertiary Azide	2-Azido-2-methyl-propanamide	<10% (Very Slow)	<5% (Negligible)	Extreme

Insight: The alpha-ethyl group in the butylamide backbone provides enough steric bulk to prevent non-specific metabolic incorporation (in biological settings) while maintaining sufficient reactivity for copper-catalyzed labeling.

Experimental Workflow Diagram



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Caption: Workflow for conjugating **2-Azido-N-phenylacetyl-butylamide** via CuAAC, highlighting the catalytic intermediate.

Part 4: Troubleshooting & Optimization

- Solubility Issues: The phenylacetyl group makes the molecule hydrophobic.
 - Solution: Always prepare a 10–50 mM stock in DMSO or DMF. Ensure final organic solvent concentration in the aqueous reaction buffer is 5–10%.
- Low Yields in CuAAC:
 - Cause: Oxidation of Cu(I) to Cu(II).
 - Solution: Increase Sodium Ascorbate concentration to 10 mM or perform the reaction under inert atmosphere (Argon). Use the THPTA ligand strictly.
- Steric Hindrance:
 - Observation: Slower reaction compared to simple alkyl azides.
 - Solution: Increase reaction time to 2–4 hours or raise temperature to 37°C.

References

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